

Application Notes and Protocols for the Simultaneous Quantification of Algifen Components

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Compound of Interest

Compound Name: *Algifen*
CAS No.: *8060-71-7*
Cat. No.: *B1197338*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Algifen is a combination drug product typically containing Metamizole Sodium, Pitofenone Hydrochloride, and Fempiverinium Bromide. This combination provides analgesic, antispasmodic, and anticholinergic effects. Accurate and reliable analytical methods are crucial for the quality control and formulation development of such multi-component pharmaceuticals. These application notes provide detailed protocols for the simultaneous quantification of the active pharmaceutical ingredients (APIs) in **Algifen** using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) and UV-Spectrophotometry.

Active Pharmaceutical Ingredients

- Metamizole Sodium: A non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties.

- Pitofenone Hydrochloride: An antispasmodic agent that exerts a direct relaxing effect on smooth muscles.^[1]
- Fenpiverinium Bromide: An anticholinergic agent that helps in reducing muscle spasms.^[1]

Method 1: Simultaneous Quantification by RP-HPLC

This method is suitable for the simultaneous estimation of Metamizole Sodium and Pitofenone Hydrochloride in the presence of Fenpiverinium Bromide in pharmaceutical dosage forms.

Experimental Protocol

1. Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV-Vis detector and data processing software.
- Analytical balance
- Sonicator
- pH meter
- Syringe filters (0.45 µm)

2. Reagents and Materials:

- Metamizole Sodium, Pitofenone HCl, and Fenpiverinium Bromide reference standards
- Methanol (HPLC grade)
- Sodium dihydrogen phosphate monohydrate (AR grade)
- Orthophosphoric acid (AR grade)
- Water (HPLC grade)

3. Chromatographic Conditions:

Parameter	Condition
Column	Inertsil ODS 3V C-18 (or equivalent)
Mobile Phase	0.05M Sodium dihydrogen phosphate buffer : Methanol (53:47 v/v), pH adjusted to 5.0 with orthophosphoric acid
Flow Rate	1.0 mL/min
Detection Wavelength	286 nm
Injection Volume	20 µL

| Column Temperature | Ambient |

4. Preparation of Solutions:

- **Mobile Phase Preparation:** Prepare a 0.05M solution of sodium dihydrogen phosphate in HPLC grade water. Mix with methanol in the ratio of 53:47 (v/v). Adjust the pH of the final mixture to 5.0 using orthophosphoric acid. Filter through a 0.45 µm membrane filter and degas by sonication.
- **Standard Stock Solution:** Accurately weigh and transfer 100 mg of Metamizole Sodium and 10 mg of Pitofenone HCl reference standards into a 100 mL volumetric flask. Dissolve in and dilute to volume with methanol to obtain a concentration of 1000 µg/mL of Metamizole Sodium and 100 µg/mL of Pitofenone HCl.
- **Working Standard Solution:** From the stock solution, prepare further dilutions to obtain the desired concentrations for the calibration curve.
- **Sample Preparation (from tablets):**
 - Weigh and finely powder not fewer than 20 tablets.
 - Transfer a quantity of the powder equivalent to 500 mg of Metamizole Sodium into a 100 mL volumetric flask.

- Add about 70 mL of methanol, sonicate for 15 minutes, and then dilute to volume with methanol.
- Filter the solution through a 0.45 µm membrane filter.
- Make further dilutions with methanol to achieve a final concentration in the linear range of the method (e.g., 1000 µg/mL of Metamizole Sodium and 10 µg/mL of Pitofenone HCl).[2]

5. Analytical Procedure:

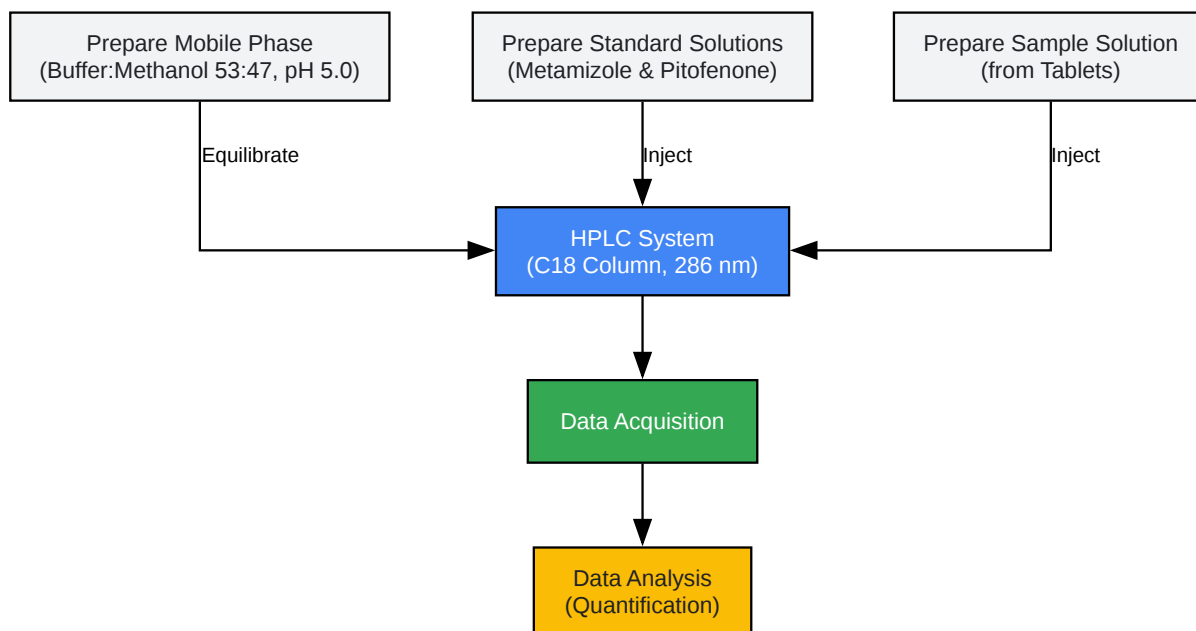
- Equilibrate the HPLC system with the mobile phase until a stable baseline is obtained.
- Inject the blank (methanol) to ensure no interfering peaks are present.
- Inject the standard solutions at different concentration levels to establish the calibration curve.
- Inject the sample solution.
- Record the chromatograms and measure the peak areas.

Data Presentation: Quantitative Data for RP-HPLC

Method 1

Parameter	Metamizole Sodium	Pitofenone HCl
Linearity Range (µg/mL)	700.90 - 1301.73[2]	7.01 - 13.01[2]
Regression Coefficient (r ²)	0.9992[2]	0.9995[2]
Limit of Detection (LOD) (µg/mL)	21.6174[2]	0.1701[2]
Limit of Quantification (LOQ) (µg/mL)	65.507[2]	0.5155[2]

Experimental Workflow Diagram (RP-HPLC Method 1)



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Caption: Workflow for the simultaneous RP-HPLC analysis of Metamizole and Pitofenone.

Method 2: RP-HPLC Method for Low Content of Fenpiverinium Bromide

This method is specifically developed and validated for the accurate estimation of the low content of Fenpiverinium Bromide in the combined dosage form with high concentrations of Metamizole Sodium and Pitofenone Hydrochloride.

Experimental Protocol

1. Instrumentation:

- Same as Method 1.

2. Reagents and Materials:

- Same as Method 1.

3. Chromatographic Conditions:

Parameter	Condition
Column	Supelcosil LC-CN (or equivalent)
Mobile Phase	Sodium dihydrogen phosphate buffer : Methanol (66:34 v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	210 nm
Injection Volume	20 µL

| Column Temperature | Ambient |

4. Preparation of Solutions:

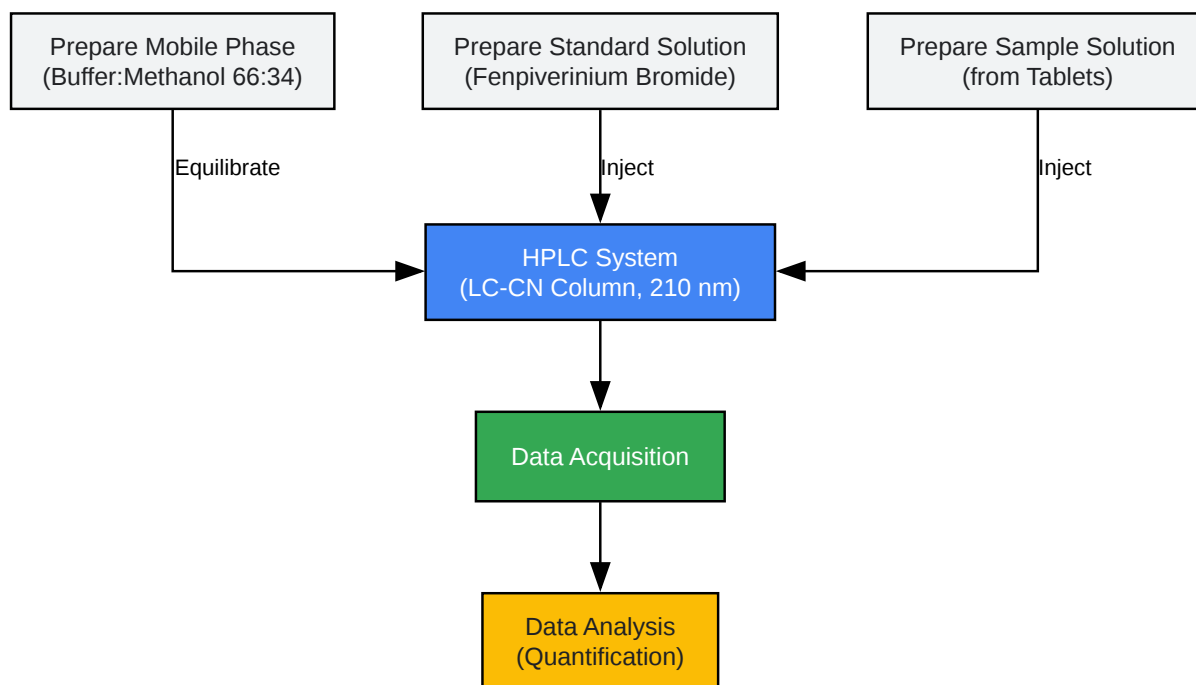
- Mobile Phase Preparation: Prepare a solution of sodium dihydrogen phosphate in HPLC grade water. Mix with methanol in the ratio of 66:34 (v/v). Filter through a 0.45 µm membrane filter and degas.
- Standard and Sample Preparations: Follow a similar procedure as in Method 1, ensuring the final concentration of Fempiverinium Bromide falls within its linear range.

Data Presentation: Quantitative Data for RP-HPLC

Method 2

Parameter	Fempiverinium Bromide
Linearity Range (µg/mL)	6.980 - 12.930[3]
Mean Recovery (%)	100.23[3]
RSD of Recovery (%)	0.5[3]

Experimental Workflow Diagram (RP-HPLC Method 2)



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Caption: Workflow for the RP-HPLC analysis of Fenpiverinium Bromide.

Method 3: Simultaneous Spectrophotometric Quantification

This method utilizes multivariate calibration (Partial Least Squares - PLS) for the simultaneous determination of Metamizole Sodium, Pitofenone Hydrochloride, and Fenpiverinium Bromide. This approach is advantageous for rapid analysis without the need for chromatographic separation.

Experimental Protocol

1. Instrumentation:

- UV-Visible Spectrophotometer with 1 cm quartz cuvettes
- Chemometric software (e.g., PLS-1 and PLS-2 models)
- Analytical balance

- Volumetric flasks

2. Reagents and Materials:

- Metamizole Sodium, Pitofenone HCl, and Fenpiverinium Bromide reference standards
- Methanol (spectroscopic grade)

3. Procedure:

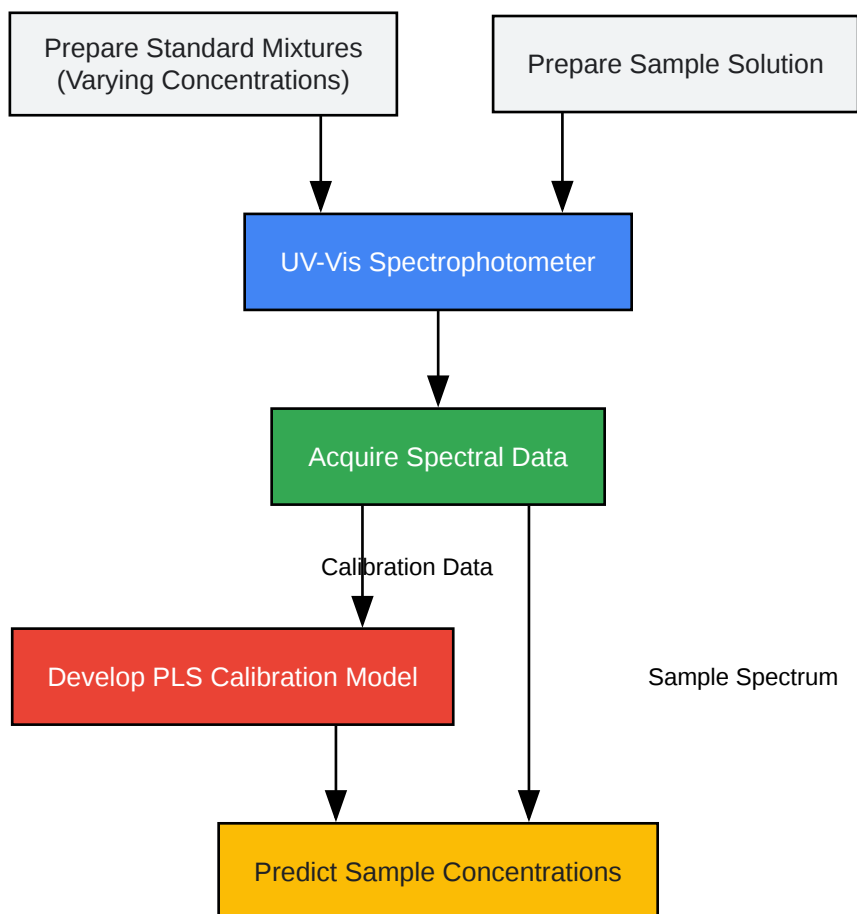
- Preparation of Standard Solutions:
 - Prepare individual stock solutions of Metamizole Sodium, Pitofenone HCl, and Fenpiverinium Bromide in methanol.
 - Prepare a series of calibration standards by mixing appropriate volumes of the stock solutions to cover the concentration ranges specified in the data table below.
- Sample Preparation:
 - Prepare a sample solution from the pharmaceutical dosage form in methanol, similar to the HPLC sample preparation, to achieve concentrations within the linear dynamic range of the method.
- Spectrophotometric Measurement:
 - Record the UV absorption spectra of the standard and sample solutions over a selected wavelength range against methanol as a blank.
- Data Analysis:
 - Develop PLS-1 and PLS-2 calibration models using the spectral data of the standard solutions.
 - Use the developed models to predict the concentrations of the three components in the sample solution.

Data Presentation: Quantitative Data for Spectrophotometric Method

Parameter	Metamizole Sodium	Pitofenone HCl	Fenpiverinium Bromide
Linear Dynamic Range (mg/L)	1 - 50	1 - 15	60 - 1000

Note: The original research paper should be consulted for details on the specific PLS model parameters and validation statistics.

Logical Relationship Diagram (Spectrophotometric Method)



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Caption: Logical workflow for the simultaneous spectrophotometric quantification.

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References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [2. ajronline.org](https://www.ajronline.org) [ajronline.org]
- [3. rjptonline.org](https://www.rjptonline.org) [rjptonline.org]
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